

# An In-depth Technical Guide to the Physicochemical Properties of 1-Dodecylimidazole

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## Compound of Interest

Compound Name: 1-Dodecylimidazole

Cat. No.: B043717

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **1-dodecylimidazole**, a compound of interest for its surfactant properties and potential applications in drug delivery and as a cytotoxic agent. This document summarizes key quantitative data, details relevant experimental protocols, and provides visual representations of its synthesis and mechanism of action.

## Core Physicochemical Data

The physicochemical properties of **1-dodecylimidazole** are crucial for understanding its behavior in various experimental and physiological settings. A summary of these properties is presented below.

Property	Value	Source(s)
Molecular Formula	C <sub>15</sub> H <sub>28</sub> N <sub>2</sub>	[1][2]
Molecular Weight	236.40 g/mol	[1][2]
Melting Point	69.5-70.5 °C	[3][4]
Boiling Point	146 °C at 0.5 mmHg; 364.2 °C at 760 mmHg	[1][3][4]
Density	0.90 g/cm <sup>3</sup> - 0.9624 g/cm <sup>3</sup> (estimate)	[1][3]
pKa	6.3 - 7.08 (predicted)	[5]
Solubility	Insoluble in water (< 110 mg/L). Slightly soluble in chloroform and methanol.	[3][4][6]
LogP (Octanol/Water)	3.56 - 5.5 (pH 5-9)	[4]
Surface Tension	45 mN/m at 20 mg/L and 20°C	[4]
Refractive Index	1.4730 - 1.5312 (estimate)	[3][7]
Appearance	Colorless to light yellow clear liquid	[4][6]

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of **1-dodecylimidazole** are outlined below. These protocols are based on established chemical and analytical procedures.

### Synthesis of 1-Dodecylimidazole

This protocol describes a common method for the N-alkylation of imidazole to produce **1-dodecylimidazole**.

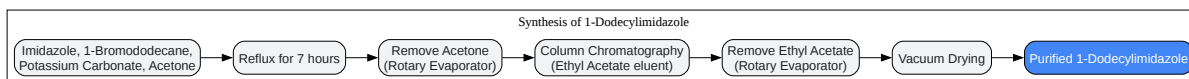
Materials:

- Imidazole

- 1-Bromododecane
- Anhydrous potassium carbonate
- Acetone
- Ethyl acetate
- Round-bottomed flask
- Reflux condenser
- Rotary evaporator
- Column chromatography setup (with silica gel)
- Vacuum oven

Procedure:

- To a 50 mL round-bottomed flask, add imidazole (10 mmol), 1-bromododecane (10 mmol), and anhydrous potassium carbonate (20 mmol).
- Add 20 mL of acetone to the flask to dissolve the reactants.
- Attach a reflux condenser and heat the mixture to reflux for 7 hours.
- After the reaction is complete, remove the acetone using a rotary evaporator.
- The crude product is then purified by column chromatography using ethyl acetate as the eluent.
- Collect the fractions containing the purified **1-dodecylimidazole**.
- Remove the ethyl acetate from the collected fractions using a rotary evaporator under reduced pressure.
- Dry the final product in a vacuum oven to yield purified **1-dodecylimidazole**.<sup>[8]</sup>



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Synthesis workflow for **1-dodecylimidazole**.

## Determination of Melting Point

The melting point of **1-dodecylimidazole** can be determined using a standard capillary melting point apparatus.

Materials:

- Purified **1-dodecylimidazole**
- Capillary tubes
- Melting point apparatus (e.g., Mel-Temp)

Procedure:

- Ensure the **1-dodecylimidazole** sample is solidified and finely powdered.
- Load a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a rate of 5-10 °C per minute for a preliminary approximate melting point determination.
- Allow the apparatus to cool.
- For an accurate measurement, heat the block again to about 20 °C below the approximate melting point, then reduce the heating rate to 1-2 °C per minute.

- Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting). This range is the melting point.<sup>[9][10]</sup>

## Determination of Octanol-Water Partition Coefficient (LogP)

The shake-flask method is a standard procedure for determining the LogP of a compound.

Materials:

- 1-Dodecylimidazole**
- 1-Octanol (pre-saturated with water)
- Water (pre-saturated with 1-octanol)
- Separatory funnel
- Mechanical shaker
- UV-Vis spectrophotometer or HPLC

Procedure:

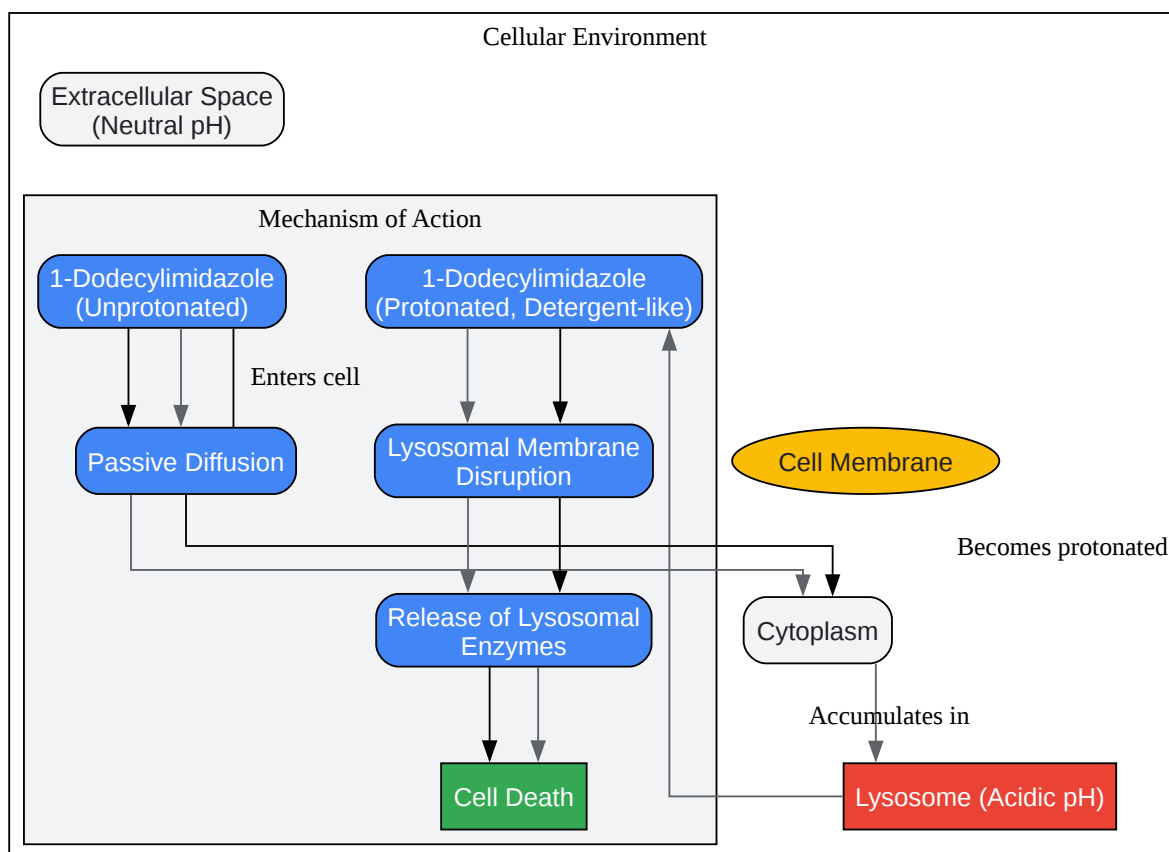
- Prepare a stock solution of **1-dodecylimidazole** in either water or 1-octanol.
- Add equal volumes of the 1-octanol and water phases to a separatory funnel.
- Add a known amount of the **1-dodecylimidazole** stock solution to the separatory funnel.
- Shake the funnel for a sufficient time (e.g., 1 hour) to allow for equilibrium to be reached.
- Allow the two phases to separate completely.
- Carefully collect samples from both the aqueous and octanol layers.

- Determine the concentration of **1-dodecylimidazole** in each phase using a suitable analytical method such as UV-Vis spectrophotometry or HPLC.
- Calculate the partition coefficient (P) as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- The LogP is the base-10 logarithm of the partition coefficient.[\[11\]](#)[\[12\]](#)

## Mechanism of Action: Lysosomal Disruption

**1-Dodecylimidazole** is known to exhibit cytotoxic effects, particularly in acidic environments. This property is attributed to its action as a lysosomotropic detergent.

**1-Dodecylimidazole**, being a weak base with a pKa around 6.3, can readily diffuse across cell membranes in its unprotonated form.[\[5\]](#) Upon entering the acidic environment of lysosomes (pH ~4.5-5.0), it becomes protonated. This protonation confers detergent-like properties to the molecule, leading to the disruption of the lysosomal membrane. The subsequent release of lysosomal enzymes, such as cathepsins, into the cytoplasm can trigger a cascade of events leading to cell death.[\[13\]](#)[\[14\]](#)



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Cytotoxic mechanism of **1-dodecylimidazole**.

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## References

- 1. gmwgroup.harvard.edu [gmwgroup.harvard.edu]
- 2. lifescienceglobal.com [lifescienceglobal.com]
- 3. dergipark.org.tr [dergipark.org.tr]
- 4. Efficient pKa Determination in a Nonaqueous Solvent Using Chemical Shift Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Identification of a pKa-regulating motif stabilizing imidazole-modified double-stranded DNA - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Surfactant Self-Assembling and Critical Micelle Concentration: One Approach Fits All? - PMC [pmc.ncbi.nlm.nih.gov]
- 8. sid.ir [sid.ir]
- 9. community.wvu.edu [community.wvu.edu]
- 10. chem.ucalgary.ca [chem.ucalgary.ca]
- 11. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 12. semanticscholar.org [semanticscholar.org]
- 13. pH dependent cytotoxicity of N-dodecylimidazole: a compound that acquires detergent properties under acidic conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
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